

Technical Data Sheet: Boc-L-Arginine Methyl Ester

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Compound of Interest

Compound Name: *Boc-Arg-Ome*

Cat. No.: *B3287095*

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This document provides key technical information for N α -tert-Butoxycarbonyl-L-arginine methyl ester (**Boc-Arg-Ome**), a derivative of the amino acid arginine. It is intended for researchers, scientists, and professionals in drug development and peptide chemistry.

Chemical Identity and Properties

Boc-Arg-Ome is an N-terminally protected form of arginine where the alpha-amino group is blocked by a tert-butoxycarbonyl (Boc) group, and the C-terminus is esterified as a methyl ester. This modification is common in peptide synthesis to prevent unwanted side reactions.

Data Summary

The following table summarizes the key quantitative data for **Boc-Arg-Ome**.

Identifier	Value	Source
CAS Number	83731-79-7	[1]
Molecular Formula	C ₁₂ H ₂₄ N ₄ O ₄	[1]
Molecular Weight	288.343 g/mol	[1]
Exact Mass	288.18000	[1]

Logical Relationship of Chemical Protection

The following diagram illustrates the protective group strategy for **Boc-Arg-Ome**, starting from the parent amino acid, L-Arginine.

Protecting group strategy for **Boc-Arg-Ome**.

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References

- 1. Boc-Arg-OMe | CAS#:83731-79-7 | Chemsrcc [chemsrc.com]
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